

2-Ethyl-1,3-hexanediol chemical and physical properties

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Compound of Interest

Compound Name: 2-Ethyl-1,3-hexanediol

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An In-depth Technical Guide to **2-Ethyl-1,3-hexanediol**: Chemical and Physical Properties

Introduction

2-Ethyl-1,3-hexanediol (CAS No. 94-96-2), also known as ethohexadiol, is a viscous, colorless, and nearly odorless organic compound.[1][2][3] It is a diol, meaning it possesses two hydroxyl (-OH) groups, which contribute to its unique physical and chemical properties. Commercially, it is produced by the hydrogenation of butyraldol.[4] This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Ethyl-1,3-hexanediol**, its applications, and standardized experimental protocols for its characterization, designed for researchers, scientists, and professionals in drug development.

Chemical Identification and Structure

2-Ethyl-1,3-hexanediol is a chiral molecule that exists as a mixture of isomers.[2][5] Its structure consists of a six-carbon hexane backbone with an ethyl group at the second carbon and hydroxyl groups at the first and third positions.

Identifier	Value
IUPAC Name	2-Ethylhexane-1,3-diol
CAS Number	94-96-2[4]
Molecular Formula	C ₈ H ₁₈ O ₂ [6][7]
Molecular Weight	146.23 g/mol [6][8][9]
Synonyms	Ethohexadiol, Ethyl hexanediol, Octylene glycol[6][10]
InChI Key	RWLALWYNXFYRGW-UHFFFAOYSA-N[5][9]
SMILES String	CCCC(O)C(CC)CO[5][9]
EC Number	202-377-9[6][10]

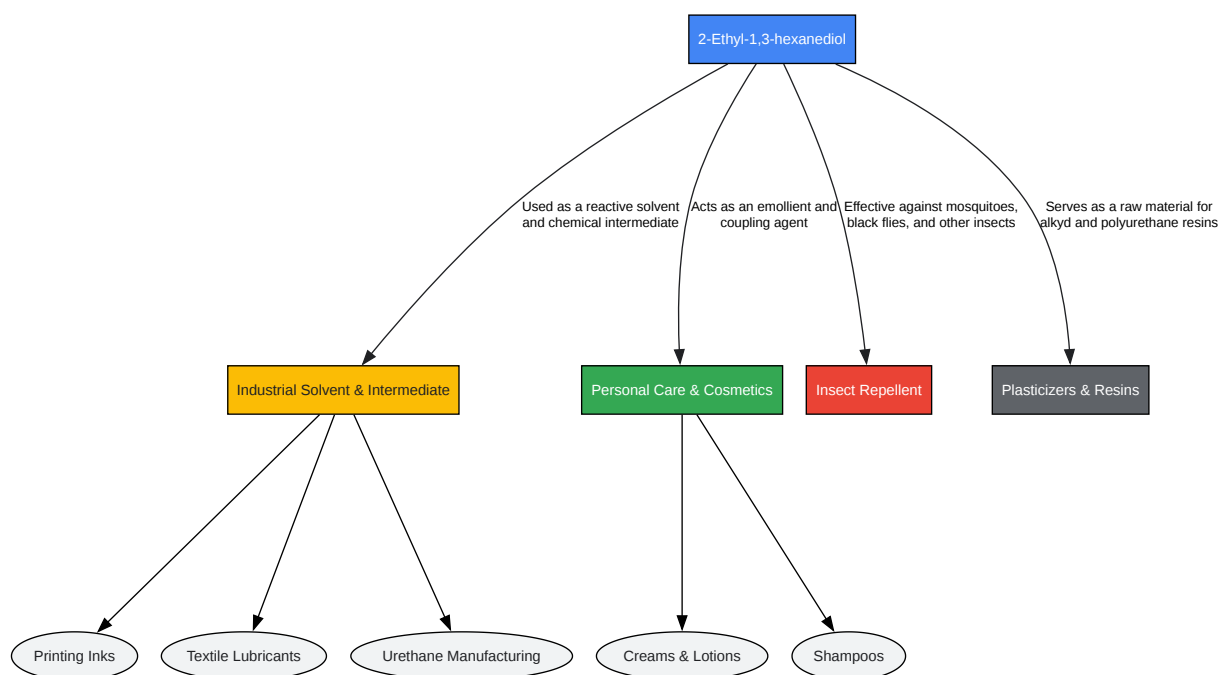
Physical and Chemical Properties

2-Ethyl-1,3-hexanediol is a hygroscopic (moisture-absorbing) liquid.[4][10] Its high boiling point and low vapor pressure make it a low-volatility organic compound.[1]

Property	Value	Source(s)
Appearance	Colorless, slightly viscous, oily liquid	[1][3][4][11]
Odor	Odorless	[2][3][6][8]
Boiling Point	241-249 °C (at 760 mmHg)	[4][5][7][8]
Melting Point	-40 °C (sets to a glass)	[1][4][5][8][12]
Density	0.933 - 0.942 g/mL (at 20-25 °C)	[1][4][5][13]
Refractive Index (n _{20/D})	1.451	[4][5][12]
Vapor Pressure	<0.01 hPa (<0.01 mmHg) at 20 °C	[4][6][8]
Vapor Density	5.0 (air = 1)	[4][5][6]
Flash Point	136 °C (276.8 °F) - closed cup	[1][2][9]
Autoignition Temperature	340 °C (644 °F)	[2][4]
Solubility in Water	4.2% or 42 g/L at 20 °C	[1][4][6]
Solubility in Organic Solvents	Soluble in alcohol and ether	[4]
LogP (Octanol/Water Partition Coeff.)	3.63 at 20°C	[4][14]
Viscosity	323 mPa·s (cps) at 20 °C	[3][14]

Applications

The unique properties of **2-Ethyl-1,3-hexanediol** lend it to a variety of industrial and commercial applications.



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Caption: Applications of **2-Ethyl-1,3-hexanediol**.

- **Insect Repellent:** It is a well-established insect repellent, effective against mosquitoes, black flies, chiggers, and other biting insects.[1][4][11]
- **Solvents and Intermediates:** Due to its ability to dissolve a wide range of organic compounds, it is used as a solvent for resins and inks.[4][11][15] It also serves as a chemical intermediate in the production of polyurethane resins and other specialty chemicals.[1][4][15]
- **Cosmetics:** It functions as an emollient and lubricant in cosmetic creams and lotions, similar to glycerol.[1] It is also an effective coupling agent for mixing oil and water-based systems in products like shampoos and liquid cleansing creams.[1][11]
- **Plasticizers:** The compound is utilized in the plastic and resin industry as a plasticizer to improve the versatility of manufacturing processes.[11][16]

Safety and Toxicology

2-Ethyl-1,3-hexanediol is considered to have moderate oral toxicity.^[1] It can cause serious eye irritation and damage.^{[2][10][12]}

Toxicity Metric	Value	Species	Source(s)
Oral LD50	1400 - 9281 mg/kg	Rat	^{[1][6][17]}
Dermal LD50	>2000 mg/kg	Rabbit	^{[17][18]}
Inhalation LC0	>3.8 mg/L	Rat	^[17]

Hazard Statements:

- H318: Causes serious eye damage.^{[9][12]}
- H312: Harmful in contact with skin.^{[12][18]}

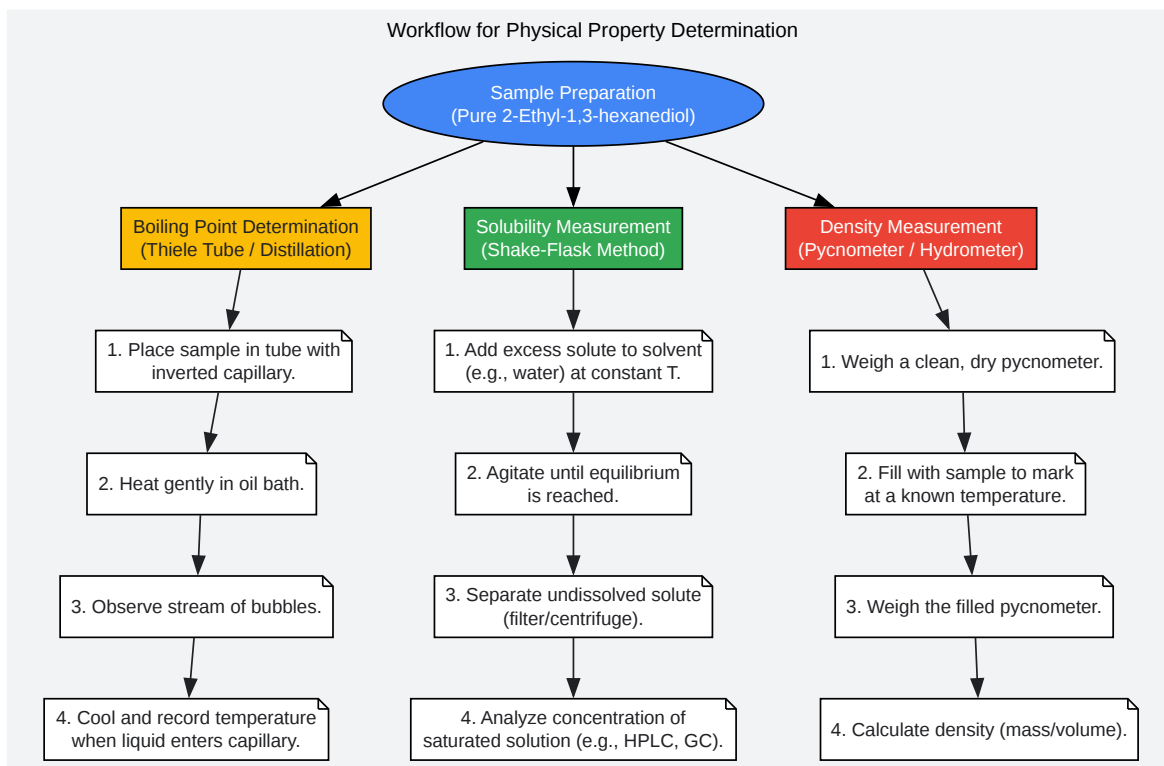
Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[9][12]}
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^{[9][12]}

Animal studies have indicated potential for adverse reproductive and fetal effects at high doses.^{[3][10]} Standard laboratory safety protocols, including the use of safety goggles and gloves, should be followed when handling this chemical.^{[14][19]}

Experimental Protocols

Accurate determination of physical properties is crucial for the application and handling of chemical compounds. Below are generalized protocols for measuring key properties of **2-Ethyl-1,3-hexanediol**.



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Caption: Experimental workflows for property determination.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is based on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^{[20][21]}

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or mineral oil

Procedure:

- Fill the small test tube with a few milliliters of **2-Ethyl-1,3-hexanediol**.[\[20\]](#)[\[22\]](#)
- Place the capillary tube into the test tube with the sealed end facing upwards.[\[21\]](#)
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a Thiele tube or oil bath, ensuring the heating liquid is above the sample level but below the opening of the test tube.[\[21\]](#)[\[23\]](#)
- Heat the apparatus gently and uniformly.[\[21\]](#)[\[23\]](#)
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Remove the heat source once a continuous and rapid stream of bubbles is observed.[\[21\]](#)
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[21\]](#)[\[22\]](#) Record this temperature.

Determination of Solubility (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.[\[24\]](#)

Apparatus:

- Flasks with stoppers
- Constant temperature bath with shaker

- Analytical balance
- Filtration or centrifugation equipment
- Analytical instrument for concentration measurement (e.g., HPLC, GC, UV-Vis Spectrophotometer)

Procedure:

- Add an excess amount of **2-Ethyl-1,3-hexanediol** (solute) to a known volume of the solvent (e.g., distilled water) in a flask. This ensures a saturated solution is formed.
- Seal the flask and place it in a constant temperature shaker bath (e.g., 20°C).[\[25\]](#)
- Agitate the flask for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the solution to stand at the same constant temperature to let undissolved solute settle.
- Carefully remove a sample of the supernatant liquid. It is critical to separate the saturated solution from the undissolved solid, which can be achieved by filtration or centrifugation.[\[24\]](#)
- Analyze the concentration of the solute in the clear, saturated solution using a pre-validated analytical method.[\[26\]](#)
- The determined concentration represents the solubility of the compound at that specific temperature.

Conclusion

2-Ethyl-1,3-hexanediol is a versatile diol with a well-characterized profile of chemical and physical properties. Its low volatility, high boiling point, and unique solubility characteristics make it suitable for a wide range of applications, from an active ingredient in insect repellents to a functional component in cosmetics and industrial solvents. A thorough understanding of its properties, as outlined in this guide, is essential for its safe handling, effective application, and for the development of new formulations and research endeavors.

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